

Recombinant Expression of Agrocybin in Pichia pastoris: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Agrocybin is a 9 kDa antifungal peptide originally isolated from the edible mushroom Agrocybe cylindracea.[1] It has demonstrated significant antifungal activity against various fungal pathogens and inhibitory effects on HIV-1 reverse transcriptase. These properties make **Agrocybin** a promising candidate for the development of novel therapeutic agents. The production of **Agrocybin** from its natural source is often limited by low yields and complex purification procedures.[1] Recombinant expression in a well-established system like the methylotrophic yeast Pichia pastoris offers a scalable and cost-effective alternative for producing large quantities of this bioactive peptide.

Pichia pastoris is a highly effective host for the production of heterologous proteins due to its ability to grow to high cell densities, the availability of strong and tightly regulated promoters, and its capacity for post-translational modifications. This document provides detailed application notes and a comprehensive, though hypothetical, set of protocols for the recombinant expression of **Agrocybin** in Pichia pastoris. While direct literature on this specific recombinant expression is not available, the following protocols are synthesized based on the known properties of **Agrocybin** and established methodologies for Pichia pastoris expression systems.

Quantitative Data Summary



The biological activities of naturally sourced **Agrocybin** are summarized below. These values can serve as a benchmark for characterizing the recombinant peptide.

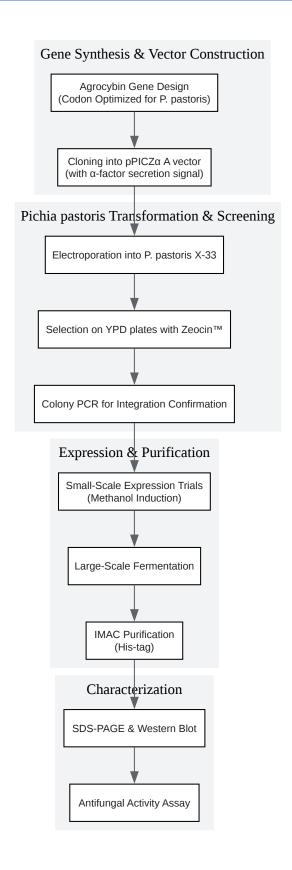
Table 1: Bioactivity of Native Agrocybin

| Bioactivity | Target Organism/Syst em | Metric | Value | Reference |
|-------------------|--------------------------------|------------|-------------------------------|-----------|
| Antifungal | Mycosphaerella arachidicola | IC50 | 125 μΜ | |
| Antifungal | Fusarium oxysporum | Inhibition | Yes | |
| Antiviral | HIV-1 Reverse Transcriptase | IC50 | 60 μΜ | |
| Antibacterial | Various Bacteria | - | No activity up to 300 μM | |
| Antiproliferative | Hep G2 (hepatoma) cells | - | No activity up to 110 μΜ | |
| Mitogenic | Murine splenocytes | - | Weaker than Concanavalin A | |

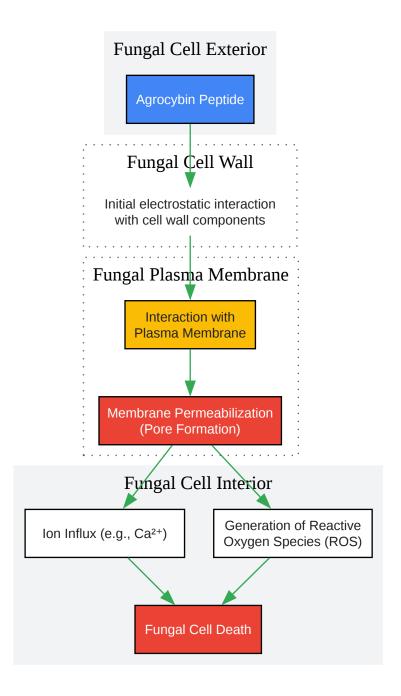
Experimental Workflow and Signaling Pathways Recombinant Agrocybin Production Workflow

The overall workflow for the recombinant expression of **Agrocybin** in Pichia pastoris involves several key stages, from gene synthesis to purified protein.









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